

Commercial Availability and Technical Guide for Carglumic Acid-d5

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Compound of Interest

Compound Name: Carglumic Acid-d5

Cat. No.: B15143680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers, availability, and technical applications of **Carglumic Acid-d5**. This deuterated analog of Carglumic Acid serves as a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices.

Commercial Suppliers and Availability

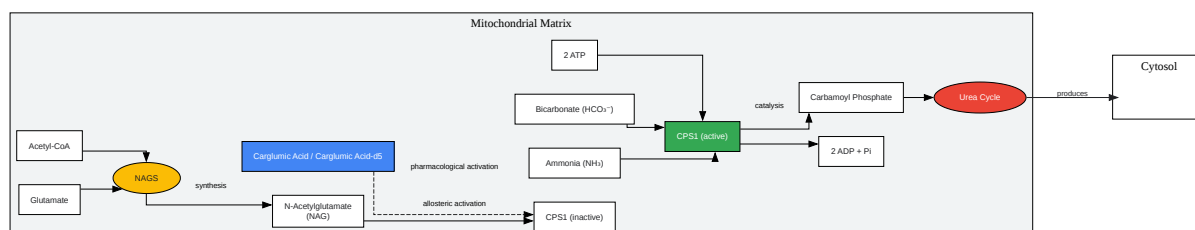
Carglumic Acid-d5 is available from several specialized chemical suppliers, primarily on a custom synthesis or made-to-order basis. Researchers should contact these suppliers directly for pricing, lead times, and availability of specific pack sizes.

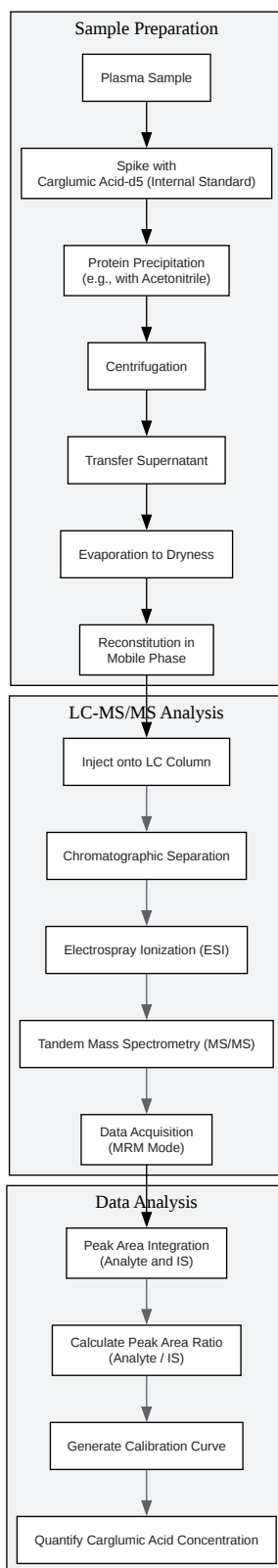
Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Simson Pharma Limited	Carglumic Acid D5	C2180017	Not Available	C ₆ H ₅ D ₅ N ₂ O ₅	195.18	Available via custom synthesis; Certificate of Analysis is provided.
Pharmaffiliates	N-Carbamyl-L-glutamic Acid-d5	PA STI 017520	Not Available	C ₆ H ₅ D ₅ N ₂ O ₅	195.18	Available for enquiry.
LGC Standards (incorporating Toronto Research Chemicals)	N-Carbamyl-L-glutamic Acid-d5	TRC-C175967	Not Available	C ₆ D ₅ H ₅ N ₂ O ₅	195.185	Available as a neat product in 0.5 mg and 5 mg pack sizes.
MedChem Express	Carglumic Acid-d5	HY-B0711S	Not Available	C ₆ H ₅ D ₅ N ₂ O ₅	195.18	Available by quotation.

Mechanism of Action: The Urea Cycle and CPS1 Activation

Carglumic acid is a synthetic structural analog of N-acetylglutamate (NAG), an essential allosteric activator of carbamoyl phosphate synthetase 1 (CPS1). CPS1 is a key mitochondrial enzyme that catalyzes the first and rate-limiting step of the urea cycle, which is responsible for the detoxification of ammonia in the liver. In individuals with N-acetylglutamate synthase (NAGS) deficiency, the production of NAG is impaired, leading to a dysfunctional urea cycle and hyperammonemia. Carglumic acid acts as a replacement for NAG, binding to and activating CPS1, thereby restoring the function of the urea cycle.

The signaling pathway for the activation of the urea cycle by Carglumic Acid is depicted below.





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